

Essential Safety and Operational Guidance for 8,16-Pyranthrenedione, tribromo-

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Compound of Interest

Compound Name: 8,16-Pyranthrenedione, tribromo-

Cat. No.: B072587

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This document provides immediate, essential safety and logistical information for the handling and disposal of **8,16-Pyranthrenedione, tribromo-**. The following procedures are based on general safety protocols for handling potentially hazardous solid organic compounds and specifically, halogenated polycyclic aromatic hydrocarbons.

Chemical and Physical Properties

Limited specific experimental data is available for **8,16-Pyranthrenedione, tribromo-**. The table below summarizes available data and notes information that is not readily available.

Property	Value	Source
Molecular Formula	C ₃₀ H ₁₁ Br ₃ O ₂	PubChem
Monoisotopic Mass	637.83 g/mol	PubChem
Appearance	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-
Vapor Pressure	Data not available	-
Density	Data not available	-

Hazard Identification and Personal Protective Equipment (PPE)

As a brominated polycyclic aromatic hydrocarbon, **8,16-Pyranthrenedione, tribromo-** should be handled as a potentially hazardous substance. Halogenated aromatic compounds can be irritants and may have long-term toxic effects. The parent compound, 8,16-Pyranthrenedione, is reported to potentially cause long-lasting harmful effects to aquatic life.^[1]

General PPE Requirements

Protection Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for operations with a splash hazard.
Skin and Body Protection	Laboratory coat. For larger quantities or when generating dust, consider a disposable coverall.
Respiratory Protection	For handling powders outside of a ventilated enclosure, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is recommended.

Operational Plan: Handling and Storage

Engineering Controls:

- All handling of solid **8,16-Pyranthrenedione, tribromo-** should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Use a ventilated enclosure for weighing and transferring the solid material.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Assemble all necessary equipment and reagents.
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing and Transfer:
 - Perform all manipulations of the solid compound within a chemical fume hood.
 - Use a microbalance with a draft shield if weighing small quantities.
 - To prevent static electricity, which can cause the powder to disperse, use anti-static tools and weigh boats.
 - Carefully transfer the desired amount of the compound into a suitable container. Use a spatula or other appropriate tool to avoid generating dust.
- Dissolving the Compound:
 - If preparing a solution, add the solvent to the solid slowly and stir gently to avoid splashing.
 - Ensure the container is appropriately labeled with the chemical name, concentration, solvent, and hazard information.
- Post-Handling:
 - Clean the work area thoroughly with a suitable solvent and dispose of the cleaning materials as hazardous waste.
 - Carefully remove and dispose of gloves and any other disposable PPE as hazardous waste.
 - Wash hands thoroughly with soap and water after completing the work.

Storage:

- Store **8,16-Pyranthredione, tribromo-** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- Store in a secondary containment tray to prevent spills.

Disposal Plan

All waste materials contaminated with **8,16-Pyranthredione, tribromo-** must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- Solid Waste:
 - Collect all solid waste, including contaminated gloves, weigh paper, and disposable labware, in a designated, labeled hazardous waste container.
 - The container should be made of a material compatible with the waste.
- Liquid Waste:
 - Collect all liquid waste containing **8,16-Pyranthredione, tribromo-** in a separate, labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**8,16-Pyranthredione, tribromo-**"), and the type of waste (e.g., "Solid Waste," "Liquid Waste in [Solvent Name]").
- Waste Pickup:
 - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

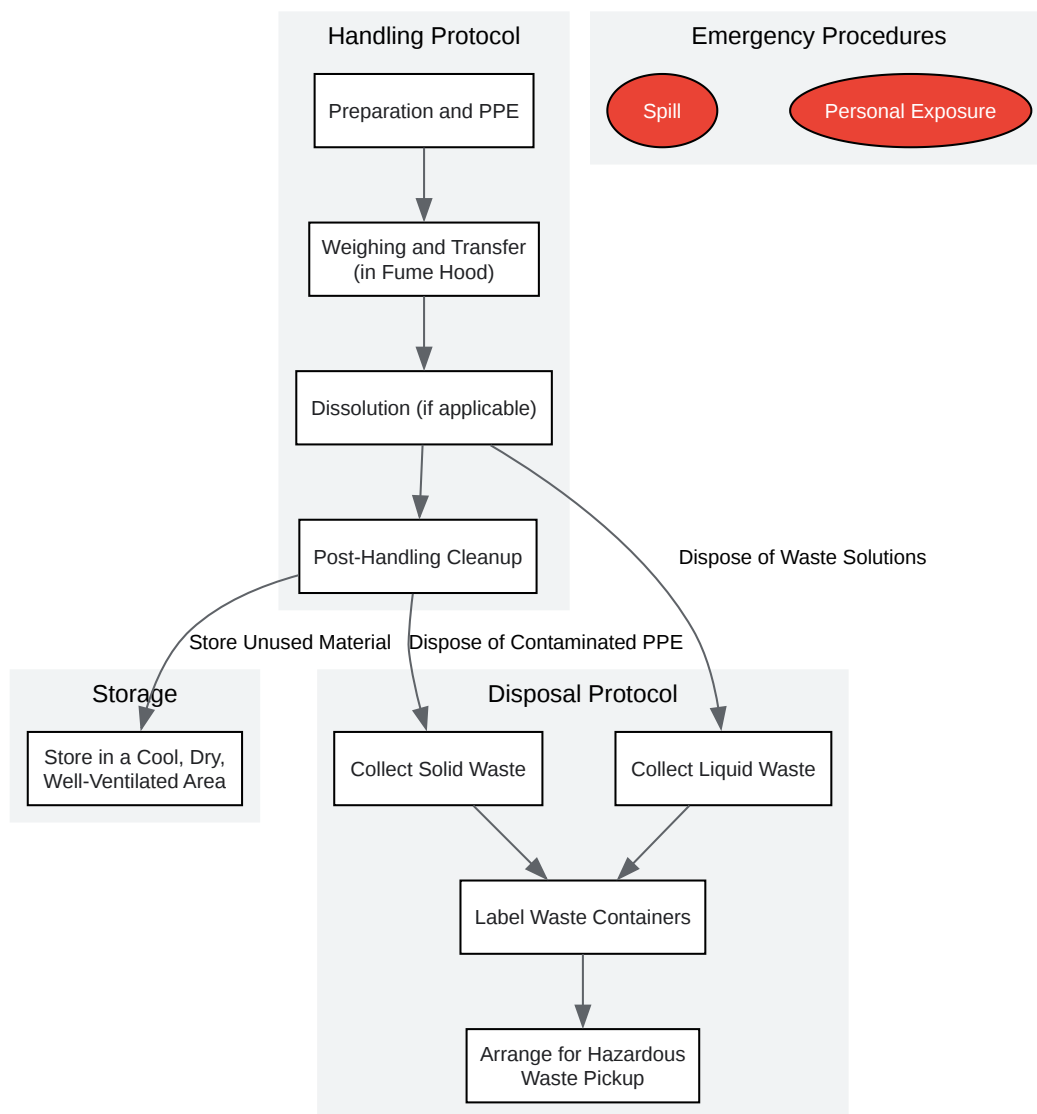
Emergency Procedures

Situation	Protocol
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For small spills of solid, carefully sweep up the material to avoid creating dust and place it in a labeled hazardous waste container. For larger spills, or any liquid spill, absorb with an inert material (e.g., vermiculite, sand) and place in a hazardous waste container. Ventilate the area and wash the spill site after material pickup is complete.

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **8,16-Pyranthredione, tribromo-**.

Workflow for Handling and Disposal of 8,16-Pyranthredione, tribromo-

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Caption: Logical workflow for the safe handling, storage, and disposal of **8,16-Pyranthredione, tribromo-**.

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References

- 1. 8,16-Pyranthredione | C₃₀H₁₄O₂ | CID 31414 - PubChem [pubchem.ncbi.nlm.nih.gov]
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